

Anivamersen formulation for research applications

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Compound of Interest

Compound Name: Anivamersen

Cat. No.: B15577026

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Anivamersen Technical Support Center

Welcome to the **Anivamersen** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals utilizing **anivamersen** in their experiments. Here you will find troubleshooting guidance, frequently asked questions (FAQs), and detailed protocols to ensure the successful application of **anivamersen** in your research.

Frequently Asked Questions (FAQs)

Q1: What is **anivamersen** and what is its primary function?

A1: **Anivamersen** is a synthetic RNA aptamer specifically designed as a reversal agent for pegnivacogin, an anticoagulant that inhibits Factor IXa.[1][2] Together, **anivamersen** and pegnivacogin form the REG1 anticoagulation system, which allows for precise control over anticoagulation.[1][2]

Q2: What is the mechanism of action of **anivamersen**?

A2: **Anivamersen** functions by binding directly to its complementary sequence on the pegnivacogin aptamer through Watson-Crick base pairing.[3] This binding alters the

conformation of pegnivacogin, leading to its inactivation and the rapid reversal of its anticoagulant effect on Factor IXa.[3]

Q3: In what form is **anivamersen** typically supplied for research?

A3: For research purposes, **anivamersen** is generally supplied as a lyophilized powder. It requires reconstitution in an appropriate buffer before use.

Q4: What are the recommended storage conditions for **anivamersen**?

A4: Lyophilized **anivamersen** should be stored at room temperature in the continental US, though this may vary in other locations.[1] Once reconstituted, it is recommended to follow specific storage guidance, which typically involves refrigeration at 2-8°C for short-term storage or freezing at -20°C or -80°C for long-term storage to maintain stability. Always refer to the Certificate of Analysis for specific recommendations.[1]

Q5: Can **anivamersen** be used independently of pegnivacogin?

A5: **Anivamersen**'s biological activity is specific to its interaction with pegnivacogin. In the absence of pegnivacogin, **anivamersen** has no known anticoagulant or other biological effects.

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Incomplete reversal of peginvacogin's anticoagulant effect	- Incorrect molar ratio of anivamersen to peginvacogin. - Inaccurate quantification of anivamersen or peginvacogin. - Degradation of anivamersen due to improper handling or storage.	- Ensure a 1:1 or slightly higher molar ratio of anivamersen to peginvacogin for complete reversal. - Verify the concentrations of both aptamer solutions using a reliable method such as UV-Vis spectrophotometry. - Prepare fresh anivamersen solutions from lyophilized powder. - Ensure proper storage of stock solutions.
High background signal in binding assays	- Non-specific binding of anivamersen or peginvacogin to assay surfaces or other proteins. - Contamination of reagents.	- Increase the number of washing steps in your assay protocol. - Include a blocking agent (e.g., bovine serum albumin, salmon sperm DNA) in your buffers. - Use fresh, filtered buffers and high-purity reagents.
Variability between experimental replicates	- Inconsistent pipetting technique. - Temperature fluctuations during incubation. - Edge effects in multi-well plates.	- Use calibrated pipettes and practice consistent pipetting. - Ensure uniform temperature across all samples during incubation steps. - Avoid using the outer wells of plates for critical samples, or ensure proper sealing to minimize evaporation.
No detectable anivamersen activity	- Degradation of the RNA aptamer by ribonucleases (RNases). - Use of an incorrect buffer system.	- Use RNase-free water, pipette tips, and tubes when preparing and handling anivamersen. - Maintain a sterile work environment.

Ensure the buffer composition and pH are appropriate for aptamer folding and binding. A common starting point is a phosphate-buffered saline (PBS) based buffer.

Quantitative Data Summary

The following table summarizes the dosages of **anivamersen** and peginvacogin used in key clinical trials. These values can serve as a reference for designing in-vivo experiments.

Study	Drug	Dosage	Notes
RADAR Trial	Peginvacogin	1 mg/kg	Administered as a bolus injection.[3][4]
Anivamersen	Variable (25%, 50%, 75%, or 100% reversal)	The degree of reversal is directly related to the molar ratio of anivamersen to peginvacogin.[3][4]	
REGULATE-PCI Trial	Peginvacogin	1 mg/kg	Administered as a bolus injection prior to percutaneous coronary intervention (PCI).[5]
Anivamersen	0.5 mg/kg	Provided approximately 80% reversal of the anticoagulant effect. [5]	

Experimental Protocols

In-Vitro Anticoagulation Reversal Assay

This protocol describes a method to assess the ability of **anivamersen** to reverse the anticoagulant effect of pegnivacogin using a standard activated partial thromboplastin time (aPTT) assay.

Materials:

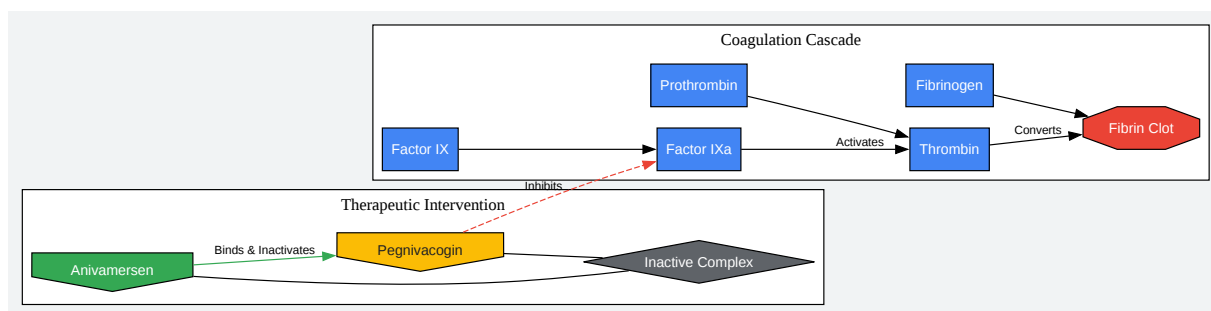
- **Anivamersen**, lyophilized powder
- Pegnivacogin, lyophilized powder
- Human plasma (citrated)
- aPTT reagent
- Calcium chloride (CaCl₂) solution (0.025 M)
- Coagulation analyzer
- RNase-free water
- Phosphate-buffered saline (PBS), pH 7.4

Methodology:

- Reconstitution of **Anivamersen** and Pegnivacogin:
 - Prepare stock solutions of **anivamersen** and pegnivacogin by reconstituting the lyophilized powders in RNase-free PBS to a concentration of 1 mg/mL.
 - Gently vortex and allow the solutions to fully dissolve.
 - Prepare serial dilutions of both aptamers in PBS to the desired experimental concentrations.
- Incubation of Plasma with Pegnivacogin:
 - In a microcentrifuge tube, mix 90 µL of human plasma with 10 µL of the pegnivacogin working solution (or PBS for control).

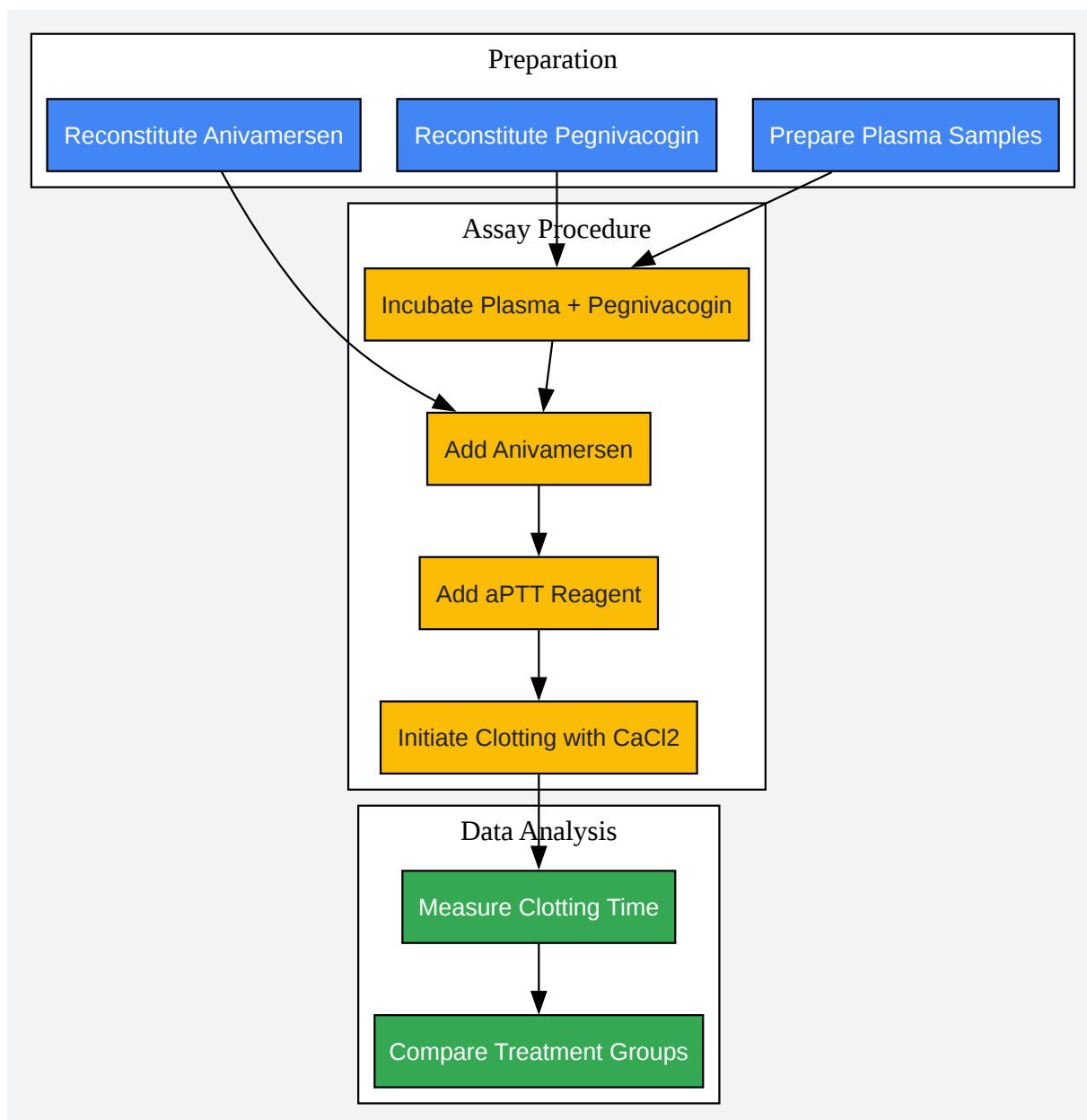
- Incubate the mixture for 3 minutes at 37°C.
- Addition of **Anivamersen**:
 - To the plasma-pegnivacogin mixture, add 10 µL of the **anivamersen** working solution (or PBS for control).
 - Gently mix and incubate for 1 minute at 37°C.
- aPTT Measurement:
 - Add 100 µL of the aPTT reagent to the plasma mixture.
 - Incubate for 5 minutes at 37°C.
 - Initiate the clotting reaction by adding 100 µL of pre-warmed 0.025 M CaCl₂.
 - Measure the time to clot formation using a coagulation analyzer.
- Data Analysis:
 - Record the clotting times for all samples.
 - Compare the clotting time of samples treated with pegnivacogin alone to those treated with both pegnivacogin and **anivamersen** to determine the extent of anticoagulation reversal.

Visualizations



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Caption: Mechanism of action of the REG1 anticoagulation system.



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Caption: Workflow for an in-vitro anticoagulation reversal assay.

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